

An In-depth Technical Guide on the Crystal Structure of Cesium Selenate

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Compound of Interest

Compound Name: CESIUM SELENATE

Cat. No.: B1143492

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This technical guide provides a comprehensive analysis of the crystal structure of **cesium selenate** (Cs_2SeO_4), a compound of interest in various scientific fields. The following sections detail its crystallographic data, the experimental protocols for its structural determination, and visualizations of the experimental workflow and structural relationships.

Crystal Structure Data

The crystal structure of **cesium selenate** has been determined by single-crystal X-ray diffraction. The compound crystallizes in the orthorhombic system.^{[1][2]} The key crystallographic data are summarized in the tables below.

Table 1: Crystal Data and Structure Refinement for **Cesium Selenate**^{[1][3]}

Parameter	Value
Chemical Formula	Cs ₂ SeO ₄
Formula Weight	408.77 g/mol
Crystal System	Orthorhombic
Space Group	Pnam
a	8.3777 (8) Å
b	11.276 (2) Å
c	6.434 (2) Å
α	90°
β	90°
γ	90°
Volume	607.8 (2) Å ³
Z	4
Calculated Density	4.46 Mg/m ³
Radiation	Mo Kα (λ = 0.71069 Å)
Temperature	293 K
R-factor	0.048
Reflections Collected	3348

Table 2: Atomic Positional and Anisotropic Thermal Parameters (Å²)[1]

Atom	x	y	z	U ₁₁	U ₂₂	U ₃₃	U ₁₂	U ₁₃	U ₂₃
Se	0.2348 2 (6)	0.4187 7 (3)	0.2500	0.0151 (2)	0.0133 (1)	0.0136 (2)	-0.000 2 (1)	0	0
Cs(1)	0.1767 6 (4)	0.0900 1 (3)	0.2500	0.0232 (1)	0.0228 (1)	0.0195 (1)	0.0006 2 (9)	0	0
Cs(2)	-0.015 13 (4)	0.3155 3 (3)	-0.250 0	0.0210 (1)	0.0189 (1)	0.0263 (2)	-0.001 6 (1)	0	0
O(1)	0.2982 (4)	0.5435 (2)	0.2500	0.034 (1)	0.019 (1)	0.041 (2)	-0.005 (1)	0	0
O(2)	0.0441 (4)	0.3887 (3)	0.2500	0.031 (1)	0.038 (1)	0.023 (1)	0.009 (1)	0	0
O(3)	0.3014 (3)	0.3533 (2)	0.0635 (4)	0.024 (1)	0.031 (1)	0.025 (1)	0.0019 (9)	-0.003 (1)	-0.006 (1)

Table 3: Selected Bond Distances and Angles[1]

Bond	Distance (Å)	Angle	Degree (°)
Se-O(1)	1.638 (3)	O(1)-Se-O(2)	107.9 (1)
Se-O(2)	1.633 (4)	O(1)-Se-O(1) ⁱ	109.8 (2)
Se-O(3)	1.639 (3)	O(1)-Se-O(3)	110.3 (2)
O(2)-Se-O(3)	110.6 (3)		
Cs(1)-O	3.038 (5) - 3.872 (6)		
Cs(2)-O	3.038 (5) - 3.872 (6)		

Experimental Protocols

Crystal Growth: Single crystals of Cs₂SeO₄ were grown isothermally at 310 K from an aqueous solution with a pH of 4.5.[1] The solution contained a stoichiometric molar ratio of cesium

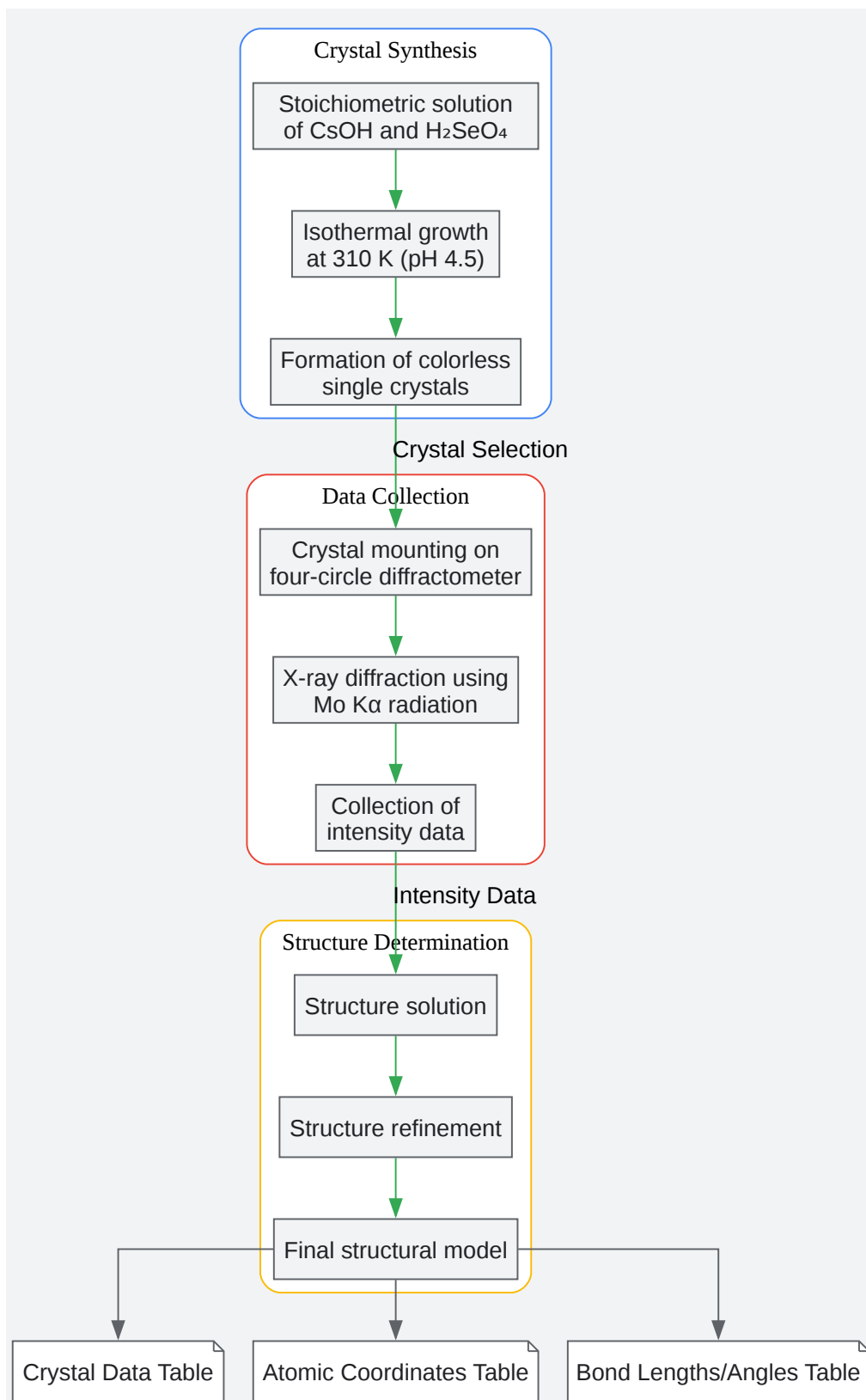
hydroxide (CsOH) and selenic acid (H₂SeO₄).^[1] This method yielded colorless crystals of good optical quality.^[1]

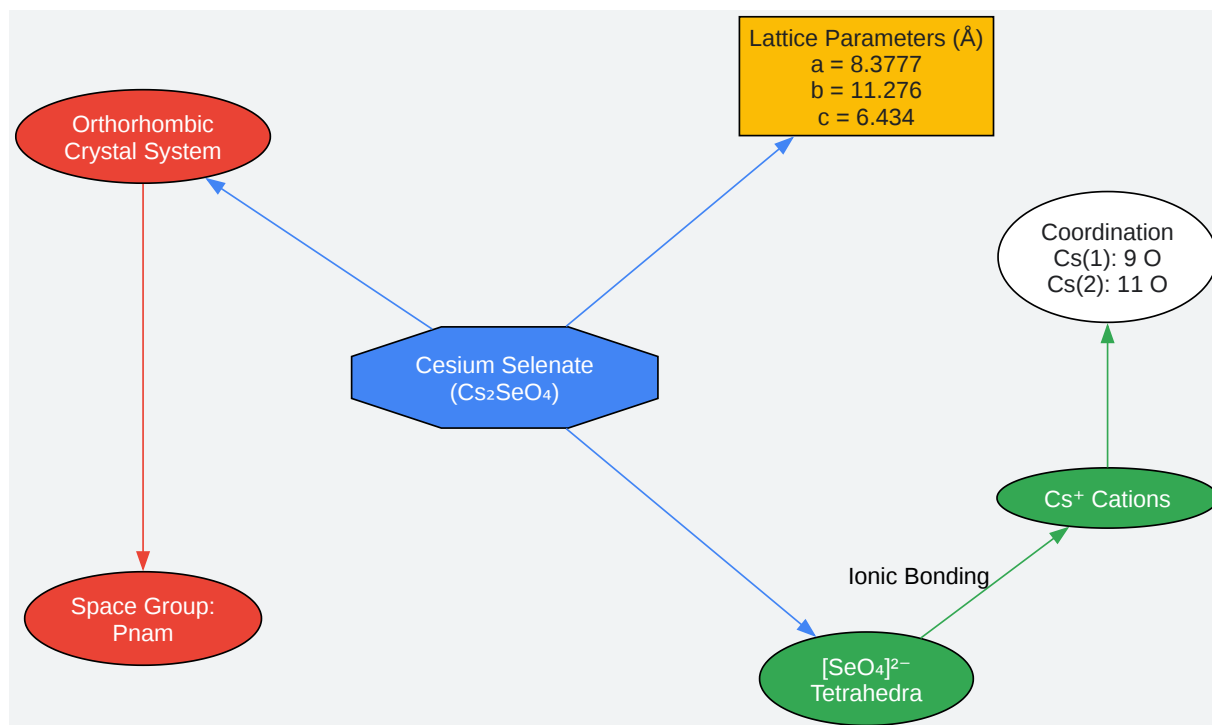
X-ray Diffraction Data Collection: A prismatic crystal with dimensions of 0.31 x 0.15 x 0.15 mm was selected for the analysis.^[1] The intensity data were collected using an Enraf-Nonius CAD-4 four-circle diffractometer.^[1] Graphite-monochromated Mo K α radiation ($\lambda = 0.71069 \text{ \AA}$) was used as the X-ray source.^[1]

Structure Solution and Refinement: The structure was solved and refined to a final R-factor of 0.048 for 3348 observed reflections.^[1] The weighted R-factor (wR) was 0.063.^[1] The refinement process involved 41 variables, and the maximum peak in the final difference Fourier synthesis was 0.73 e \AA^{-3} .^[1]

Visualizations

The following diagrams illustrate the experimental workflow for the crystal structure determination of **cesium selenate** and the logical relationship of its structural parameters.





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